

3-Hydroxymethyl Maraviroc: Laboratory Handling & Disposal Protocol

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Compound of Interest

Compound Name: 3-Hydroxymethyl Maraviroc

CAS No.: 1217535-55-1

Cat. No.: B563683

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Executive Summary & Hazard Identification

3-Hydroxymethyl Maraviroc is a functionalized derivative/metabolite of the antiretroviral drug Maraviroc (CCR5 antagonist).[1] In the absence of a compound-specific Safety Data Sheet (SDS) for this specific metabolite, the precautionary principle mandates handling this substance with the same rigor as the parent Active Pharmaceutical Ingredient (API), Maraviroc.

Current toxicological data for the parent compound indicates specific target organ toxicity (liver, cardiovascular system) and potential aquatic toxicity. Improper disposal poses significant regulatory and environmental risks.

Chemical Profile

Parameter	Detail
Compound Name	3-Hydroxymethyl Maraviroc
Parent Compound	Maraviroc (CAS: 376348-65-1)
Relevant CAS	Research Grade:[1][2][3][4][5][6][7][8][9] 2230267-78-2 (Hydroxymethyl Maraviroc) Metabolite Fragment:[3] 856703-83-8 (Des- derivative)
Physical State	Solid (White to Off-White Powder)
Hazard Classification	Warning (Based on Parent GHS)STOT-RE 2 (May cause organ damage)Aquatic Chronic 3
Primary Risk	Hepatotoxicity, Cardiovascular effects, Environmental persistence

Personal Protective Equipment (PPE) Matrix

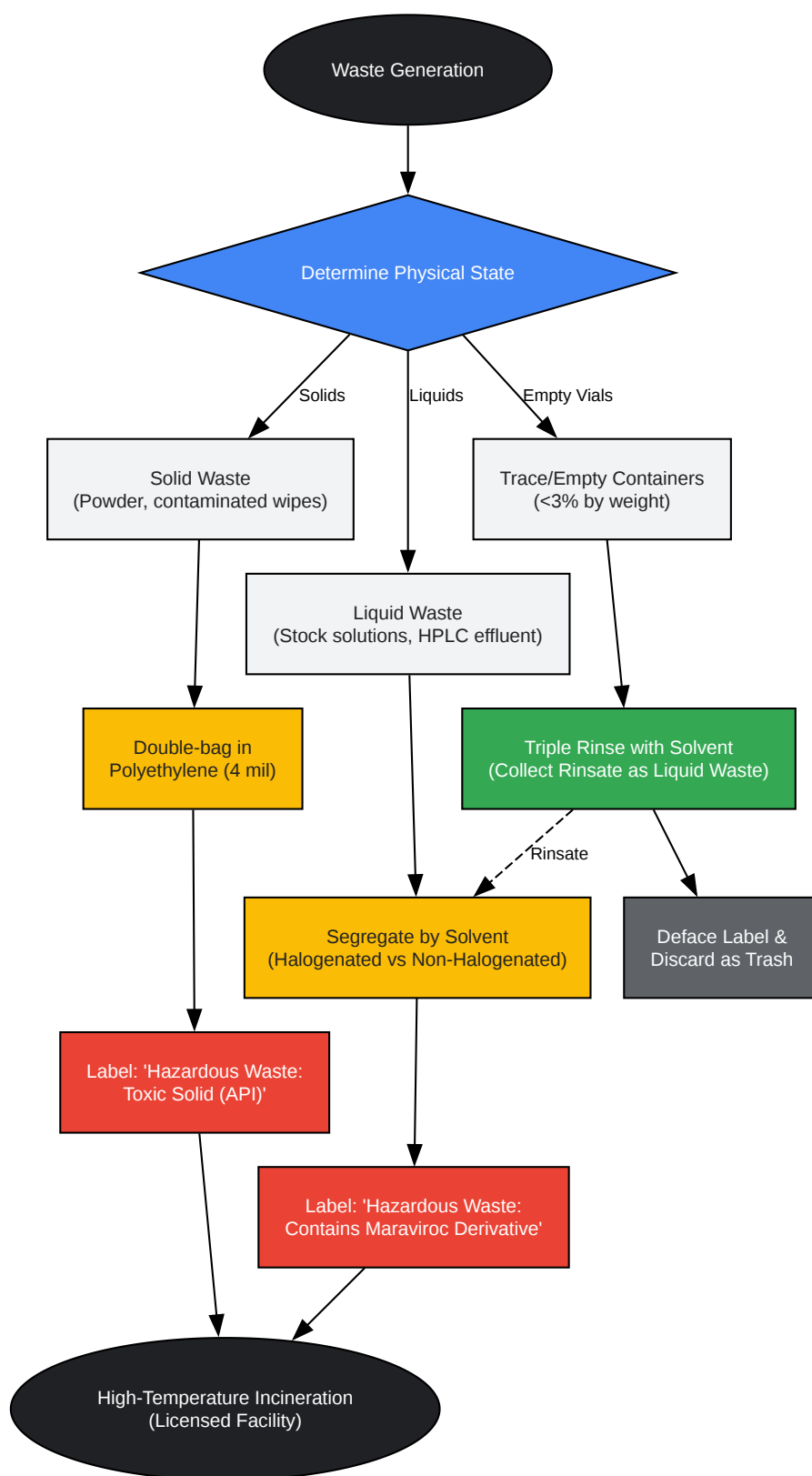
Before initiating any disposal or handling procedure, the following PPE configuration is mandatory. This system is designed to create a "double-barrier" against particulate exposure.

PPE Category	Specification	Rationale
Respiratory	N95 / P100 Respirator (Minimum) or PAPR	Prevents inhalation of airborne API dust during weighing or spill cleanup.
Dermal (Hands)	Double Nitrile Gloves (min 0.11mm thickness)	Outer glove protects against contamination; inner glove allows safe doffing.
Dermal (Body)	Tyvek® Lab Coat or Disposable Gown with cuffs	Prevents accumulation of particulates on street clothes.
Ocular	Chemical Safety Goggles	Protects against dust ingress and splashes if in solution.
Engineering	Class II Biological Safety Cabinet (BSC) or Powder Hood	Primary containment to prevent aerosolization into the lab space.

Waste Stream Management & Disposal Workflow

The disposal of **3-Hydroxymethyl Maraviroc** must follow a strict segregation protocol to comply with RCRA (Resource Conservation and Recovery Act) standards. Under no circumstances should this compound be discharged into the sewer system.

Operational Logic: Waste Decision Tree



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Figure 1: Decision logic for segregating **3-Hydroxymethyl Maraviroc** waste streams to ensure regulatory compliance.

Detailed Procedures

A. Solid Waste (Powder & Contaminated Debris)

- Containment: Place waste (weigh boats, gloves, wipes) immediately into a clear polyethylene bag (minimum 4 mil thickness).
- Secondary Containment: Seal the first bag and place it inside a rigid, wide-mouth hazardous waste drum or secondary bag.
- Labeling: Affix a hazardous waste tag. Clearly print: "Toxic Solid, Organic - **3-Hydroxymethyl Maraviroc.**"
- Disposal: Transfer to EHS for high-temperature incineration.

B. Liquid Waste (Stock Solutions & HPLC Effluent)

- Segregation: Do not mix with oxidizing acids (e.g., Nitric Acid). Segregate based on the solvent (e.g., Methanol/Water mixtures go to "Flammable Solvents").
- Container: Use High-Density Polyethylene (HDPE) or glass carboys.
- Labeling: List all constituents. Example: "Methanol (90%), Water (10%), Trace **3-Hydroxymethyl Maraviroc** (<0.1%)."
- Disposal: Incineration via licensed chemical waste contractor.

Emergency Spill Response Protocol

In the event of a spill outside a fume hood, immediate action is required to prevent area contamination.[\[10\]](#)

Pre-requisite: Ensure a Spill Kit containing the following is accessible:

- Absorbent pads/pillows.[\[8\]](#)[\[10\]](#)

- Nitrile gloves and Tyvek sleeves.
- Hazardous waste bags.[\[10\]](#)
- Scoop/scrapper (disposable).

Step-by-Step Cleanup

- Isolate: Evacuate non-essential personnel. Mark the area.
- Protect: Don full PPE (Double gloves, N95, Goggles, Lab coat).
- Contain (Liquids): Place absorbent pads around the perimeter of the spill, moving inward.
- Capture (Solids):
 - Do NOT dry sweep. This generates dust.[\[7\]](#)
 - Cover the powder with a wet paper towel (dampened with water or methanol) to suppress dust.
 - Gently wipe up the material.
- Decontaminate: Clean the surface with a soap/water solution, followed by a methanol wipe to solubilize organic residues.
- Dispose: All cleanup materials must be treated as Solid Hazardous Waste (see Section 3A).

Regulatory & Compliance Context

- RCRA Status: While **3-Hydroxymethyl Maraviroc** is not explicitly "P-listed" or "U-listed" by the EPA, it falls under the "Generator Knowledge" clause. Due to its pharmacological potency and structural similarity to Maraviroc (a prescription API), it must be managed as Non-RCRA Regulated Hazardous Waste (in some states) or Characteristic Waste if mixed with flammable solvents.
- Best Practice: The pharmaceutical industry standard is to incinerate all API-related waste to ensure complete destruction and prevent environmental entry (Zero Liquid Discharge to

sewer).

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